

An In-depth Technical Guide to the Safety and Handling of Butyl Cyanoacetate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for n-butyl cyanoacetate. The information is intended to equip laboratory personnel with the knowledge necessary to work with this chemical in a safe and responsible manner, minimizing potential risks to health and the environment.

Chemical Identification and Physical Properties

n-**Butyl cyanoacetate** is a colorless liquid with a sharp, irritating odor. It is primarily used as an intermediate in chemical synthesis, including in the pharmaceutical and polymer industries. While sharing the same molecular formula, it is important to distinguish n-**butyl cyanoacetate** from its isomer, tert-**butyl cyanoacetate**, as their physical and toxicological properties may differ. This guide focuses primarily on the n-butyl isomer.

Table 1: Physical and Chemical Properties of n-Butyl Cyanoacetate



Property	Value	Reference
CAS Number	5459-58-5	[1][2]
Molecular Formula	C7H11NO2	[1]
Molecular Weight	141.17 g/mol	[1]
Appearance	Colorless clear liquid	[3]
Boiling Point	230.7 - 231.2 °C	[3]
Melting Point	-43 °C	[4]
Flash Point	87 - 112 °C (closed cup)	[1][4]
Density	0.993 - 1.001 g/cm3 at 25 °C	[1][4]
Solubility in Water	Immiscible	[3][4]

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. The classification for n-**butyl cyanoacetate** can vary slightly between suppliers, but a composite classification based on available data is presented below.

Table 2: GHS Hazard Classification for n-Butyl Cyanoacetate

Hazard Class	Category	Hazard Statement	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation	



Note: Some suppliers may not list all of these classifications. It is crucial to consult the specific Safety Data Sheet (SDS) for the product in use.

Signal Word: Warning

Hazard Pictograms:

Ralt text

Toxicological Data

Understanding the toxicity of a substance is fundamental to assessing its risk. The following table summarizes the available acute toxicity data for n-butyl cyanoacetate.

Table 3: Acute Toxicity of n-Butyl Cyanoacetate

Test	Species	Route	Value	Reference
LD50	Rat	Oral	4180 mg/kg	[3]
LD50	Mouse	Oral	6270 mg/kg	[3]

LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population after a specified test duration.

Experimental Protocols for Safety Assessment

The safety data presented in this guide are typically generated using standardized experimental protocols, such as those developed by the Organisation for Economic Cooperation and Development (OECD). These guidelines ensure that data are reliable and comparable across different laboratories and regulatory bodies.

Brief Overview of Relevant OECD Test Guidelines:

 OECD Guideline 401 (Acute Oral Toxicity): This guideline, now largely replaced by alternatives (TG 420, 423, and 425) to reduce animal testing, was used to determine the LD50 value of a substance after a single oral dose. The test involves administering the



substance to a group of rodents and observing them for a set period, typically 14 days, for signs of toxicity and mortality.

- OECD Guideline 402 (Acute Dermal Toxicity): This test evaluates the toxicity of a substance following a single, 24-hour dermal application. The substance is applied to a shaved area of the skin of animals (often rabbits or rats), and the animals are observed for 14 days for signs of local and systemic toxicity.
- OECD Guideline 404 (Acute Dermal Irritation/Corrosion): This guideline assesses the
 potential of a substance to cause skin irritation or corrosion. A small amount of the substance
 is applied to the skin of a test animal (usually a rabbit) for a period of up to four hours. The
 site is then observed for signs of erythema (redness) and edema (swelling) at specific
 intervals.
- OECD Guideline 405 (Acute Eye Irritation/Corrosion): This test is used to determine the
 potential of a substance to cause eye irritation or damage. A single dose of the substance is
 applied to one eye of an animal (typically a rabbit), with the other eye serving as a control.
 The eyes are then examined for effects on the cornea, iris, and conjunctiva.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. However, the following are generally recommended when handling n-butyl cyanoacetate:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with EN166 or OSHA's 29 CFR 1910.133.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhaling vapors, use a NIOSH-approved respirator with an organic vapor cartridge.



Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Storage

- Store in a cool, dry, and well-ventilated area away from sources of ignition and incompatible substances such as strong bases and oxidizing agents.[3]
- Keep containers tightly closed when not in use.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is essential.

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
 [3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give them 2-4 cupfuls of milk or water to drink. Seek immediate medical attention.[3]

Accidental Release Measures

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment.



- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable container for disposal.
- Do not allow the spilled material to enter drains or waterways.

Disposal Considerations

Dispose of waste n-butyl cyanoacetate and contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety department for specific guidance.

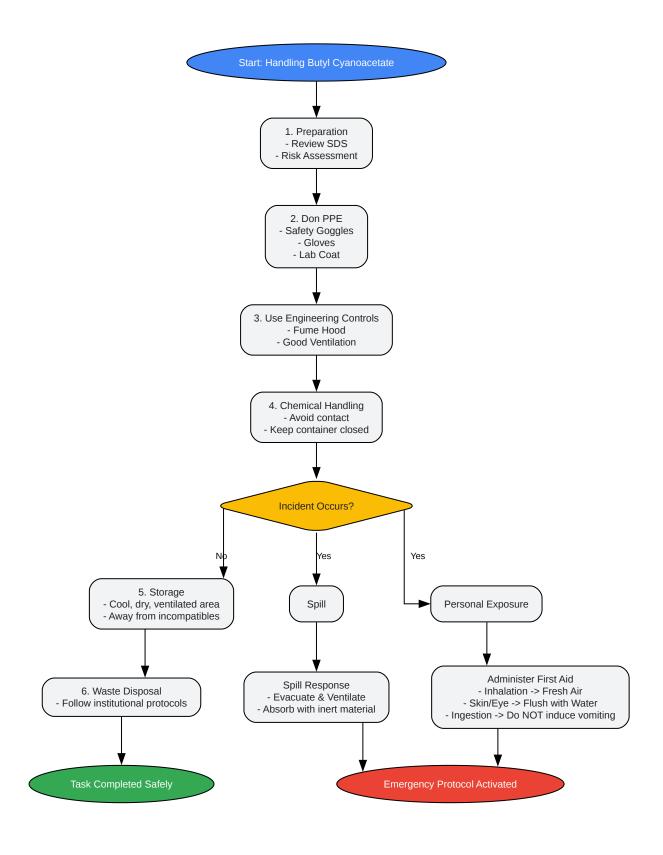
Environmental Fate

There is limited publicly available data on the ecotoxicity and environmental fate of n-butyl cyanoacetate. Safety data sheets often indicate that no information is available for aquatic toxicity, persistence, and bioaccumulation.[4] However, given its immiscibility with water, releases to aquatic environments should be avoided. Poly(butyl cyanoacrylate) is known to be biodegradable, which is a property utilized in its application in drug delivery systems.[5]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of n-butyl cyanoacetate, from preparation to emergency response.





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Caption: Workflow for the safe handling of butyl cyanoacetate.



This guide is intended as a resource for trained professionals. Always consult the most up-todate Safety Data Sheet provided by the supplier and follow all institutional and regulatory guidelines when working with any chemical.

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